Application Notes and Protocols for NF546

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Compound of Interest

Compound Name: *NF546*

Cat. No.: *B15569098*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

NF546 is a selective, non-nucleotide agonist for the $P2Y_{11}$ receptor, with a pEC_{50} of 6.27.[1][2] It is a valuable tool for studying the immunomodulatory roles of the $P2Y_{11}$ receptor.[1][2] Proper dissolution and storage of **NF546** are critical for maintaining its biological activity and ensuring experimental reproducibility. This document provides a detailed protocol for the proper handling of **NF546**.

Physicochemical and Solubility Data

A summary of the key quantitative data for **NF546** is presented in Table 1. This information is essential for accurate stock solution preparation and experimental design.

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Parameter	Value	Source
Molecular Weight	1180.74 g/mol	[3]
Purity	≥95%	[3]
Recommended Solvent	Water	
Maximum Concentration	11.81 mg/mL or 10 mM (with gentle warming)	
Appearance	Lyophilized solid	
Storage Temperature	-20°C or colder	[4][5]

Experimental Protocol: Dissolving and Storing NF546

This protocol outlines the step-by-step procedure for preparing a stock solution of **NF546**.

3.1. Materials

- **NF546** (lyophilized powder)
- Sterile, nuclease-free water
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or heating block (optional, for gentle warming)

3.2. Procedure

- Equilibration: Before opening, allow the vial of lyophilized **NF546** to equilibrate to room temperature for at least 15-20 minutes. This minimizes the condensation of atmospheric moisture, which can affect the stability of the compound.

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- Solvent Addition: Carefully open the vial and add the required volume of sterile, nuclease-free water to achieve the desired concentration. For example, to prepare a 10 mM stock solution, add the appropriate volume of water based on the mass of **NF546** provided in the vial.

- Dissolution: Close the vial tightly and vortex gently for 10-20 seconds to dissolve the powder. If the compound does not fully dissolve, gentle warming in a water bath (not exceeding 37°C) can be applied. Visually inspect the solution to ensure complete dissolution before proceeding.

- Aliquoting: To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes.

- Storage: Store the aliquots at -20°C or colder for long-term storage.[4][5] For short-term storage (a few days), 4°C may be acceptable, but refer to the manufacturer's specific recommendations. Protect the stock solution from light.

Visualizations

4.1. Experimental Workflow for **NF546** Preparation

The following diagram illustrates the key steps in the preparation of an **NF546** stock solution.

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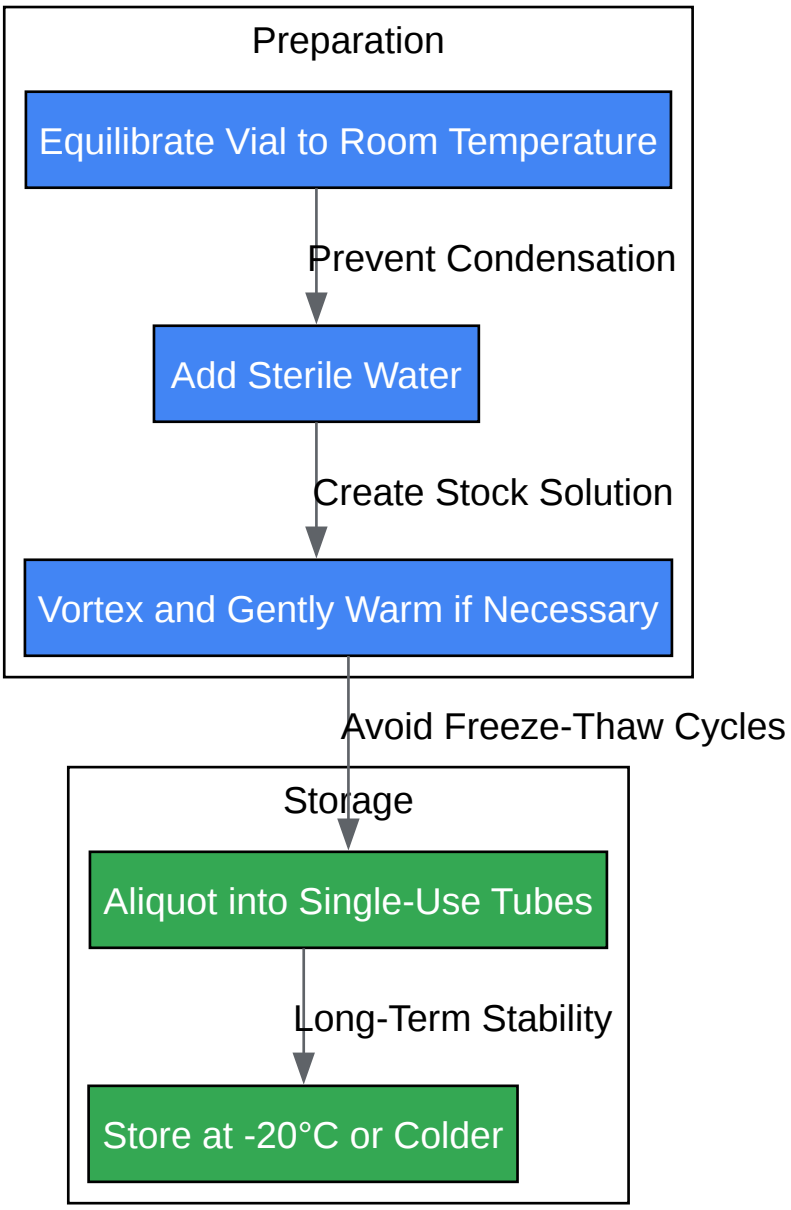

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Workflow for dissolving and storing **NF546**.

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References

- 1. NF546 [4,4'-(carbonylbis(imino-3,1-phenylene-carbonylimino-3,1-(4-methyl-phenylene)-carbonylimino))-bis(1,3-xylene-alpha,alpha'-diphosphonic acid) tetrasodium salt] is a non-nucleotide P2Y11 agonist and stimulates release of interleukin-8 from human monocyte-derived dendritic cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Application Notes and Protocols for NF546]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15569098/docs#application-notes-and-protocols-for-nf546]

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